PIM447 Preclinical Safety & Toxicology Technical Support Center

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Compound of Interest

Compound Name:	*(1S,3R,5R)-PIM447 dihydrochloride*
Cat. No.:	*B15612637*

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This technical support center provides researchers, scientists, and drug development professionals with information on the toxicity and adverse effects of the pan-PIM kinase inhibitor, PIM447 (also known as LGH447), in preclinical models. The information is presented in a question-and-answer format to address specific issues that may be encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the general preclinical safety profile of PIM447?

A1: Preclinical studies suggest that PIM447 has a generally tolerable safety profile. In vitro studies have shown low to moderate toxicity in normal lymphocytes.[1] Animal studies have also indicated good tolerance. For instance, in xenograft mouse models of multiple myeloma, PIM447 was well tolerated and demonstrated significant tumor growth inhibition.[2]

Q2: Has any significant in-life toxicity been observed in animal models?

A2: The available literature does not indicate significant acute toxicity in preclinical models. One study noted the death of a mouse at a late time point in a long-term efficacy study, but the

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authors suggested this would be considered very long-term toxicity and could not definitively rule out non-drug-related causes. Most preclinical studies report that the compound was well-tolerated.[2]

Q3: What are the known effects of PIM447 on normal hematopoietic cells in preclinical models?

A3: In vitro studies using human bone marrow cells have shown that PIM447 has low to moderate toxicity in lymphocytes.[1] While clinical trials have reported hematological adverse events such as thrombocytopenia, anemia, and leukopenia, detailed quantitative data from preclinical animal models on hematological parameters are not extensively reported in the public domain.[3]

Q4: Are there any known off-target effects of PIM447?

A4: PIM447 is a potent and selective pan-PIM kinase inhibitor. In a kinase panel, it was shown to inhibit GSK3β, PKN1, and PKCτ, but at significantly lower potencies (IC50 between 1 and 5 μM) compared to its high affinity for PIM kinases (Ki in the low picomolar range). In cellular assays for GSK3β inhibition, PIM447 was not active up to 20 μM.[4]

Troubleshooting Guide

Problem: Unexpected cytotoxicity observed in non-target cells in my in vitro assay.

Possible Cause & Solution:

- Concentration: PIM447 can induce apoptosis in various cell types at high concentrations. Ensure you are using a concentration range appropriate for your cell type and experimental goals. It is recommended to perform a dose-response curve to determine the optimal concentration.

- Off-target effects: While PIM447 is highly selective for PIM kinases, consider the possibility of off-target effects at higher concentrations, such as inhibition of GSK3β, PKN1, and PKCτ. [4]

- Cell line sensitivity: Different cell lines can have varying sensitivities to PIM447. It is advisable to test a panel of cell lines if unexpected toxicity is observed.

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Problem: Difficulty achieving desired in vivo efficacy without observing adverse effects in my animal model.

Possible Cause & Solution:

- Dosing regimen: The tolerability of PIM447 can be dependent on the dosing schedule. Preclinical studies have utilized oral administration at doses of 30 or 100 mg/kg.[4] Optimizing the dose and frequency of administration may improve the therapeutic window.
- Pharmacokinetics: PIM447 has high oral bioavailability in mice (84%), rats (70%), and dogs (71%).[4] Understanding the pharmacokinetic profile in your specific animal model can help in designing a more effective and tolerable dosing regimen.
- Animal strain and health status: The background strain and overall health of the animals can influence their response to the drug. Ensure that the animals are healthy and sourced from a reputable vendor.

Data on Preclinical Toxicity and Pharmacokinetics

Table 1: In Vitro Activity of PIM447

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Cell Line	Assay	Endpoint	Concentration Range	Result
Multiple Myeloma Cell Lines	Proliferation Assay	Antiproliferative Effect	0.05-10 μM	Dose-dependent decrease in cell proliferation
Multiple Myeloma Cell Lines	Apoptosis Assay	Induction of Apoptosis	10 μM	Apoptosis induced after 6-24 hours
MM1S and OPM-2 Cells	Cell Cycle Analysis	Cell Cycle Arrest	0.1-10 μM	Increase in G0-G1 phase, decrease in S and G2-M phases
KG-1 AML Cells	Western Blot	Target Modulation	0.05, 0.5, and 5 μM	Inhibition of pS6RP

Table 2: In Vivo Pharmacokinetics of PIM447

Species	Clearance (CL) (mL/min/kg)	Volume of Distribution (Vss) (L/kg)	Oral Bioavailability (%)
Mouse	20	5.3	84
Rat	28	6.4	70
Dog	8	3.6	71

Experimental Protocols

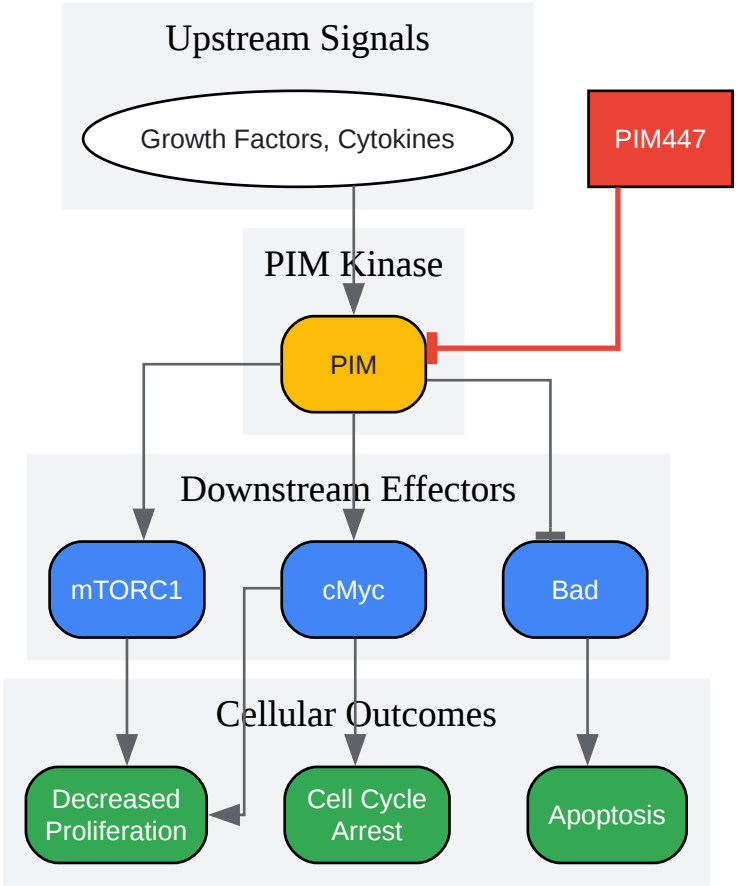
Western Blot for pS6RP Modulation in KG-1 AML Cells[4]

- Cell Treatment: Treat KG-1 cells with PIM447 at concentrations of 0.05, 0.5, and 5 μM for 2 hours.

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- Cell Lysis: Lyse the cells in RIPA buffer.
- Protein Quantification: Determine protein concentration using a BCA assay.
- SDS-PAGE: Separate 50 µg of lysate by SDS-PAGE using 10% bis-Tris gels.
- Protein Transfer: Transfer proteins onto a 0.2 µm nitrocellulose membrane.
- Immunoblotting: Detect pS6RP and total S6RP using specific primary antibodies.
- Detection: Following incubation with secondary antibodies, detect antibody binding using an enhanced chemiluminescence (ECL) system.

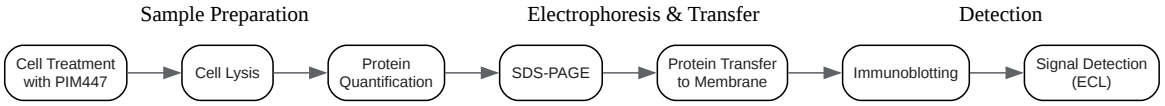
Signaling Pathway and Experimental Workflow Diagrams



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Caption: PIM447 inhibits PIM kinases, leading to downstream effects on mTORC1, Bad, and c-Myc, resulting in apoptosis, cell cycle arrest, and decreased proliferation.



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Caption: Workflow for assessing PIM447 target modulation via Western blotting.

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